

Zhan Catalyst-1B: Known Properties & Handling

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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The table below summarizes the key information available from the search results.

Aspect	Details
Chemical Composition	$C_{33}H_{43}Cl_2N_3O_3RuS$ [1] [2] [3]
Appearance	Green solid (powder form) [1] [2]
Solubility	Soluble in dichloromethane, dichloroethane, chloroform, and ether. Insoluble in methanol, ethanol, and other alcohols [1].
Storage	Store in a cool, dry place away from moisture and direct sunlight [2].
Stability & Handling	Handle in a well-ventilated area and use appropriate personal protective equipment (PPE). Avoid contact with incompatible materials [2].

Frequently Asked Questions

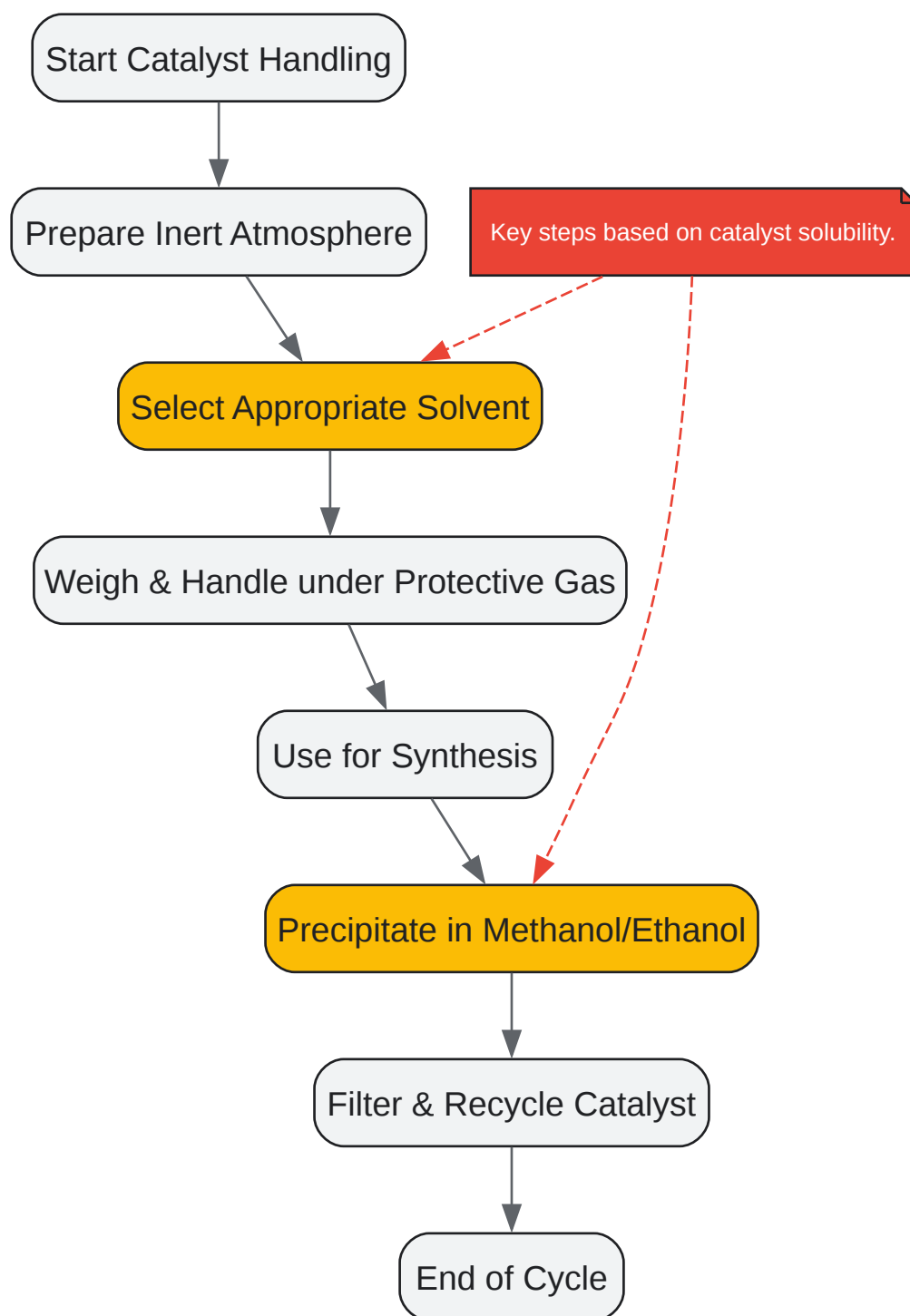
Here are answers to some common questions based on the found information.

- What is Zhan Catalyst-1B used for?** It is a ruthenium-based catalyst used for advanced catalytic processes, including **olefin metathesis**, chemical synthesis, fine chemicals production, and academic research [1] [2].

- **What precautions should be taken while handling Zhan Catalyst-1B?** You should **use appropriate personal protective equipment (PPE)** and handle the catalyst **in a well-ventilated area** [2]. Given that it is a ruthenium complex related to the air-sensitive Grubbs catalysts, it is highly probable that it requires protection from air and moisture, though explicit techniques are not detailed in the search results [1].
- **How can Zhan Catalyst-1B be recovered or recycled?** A key feature of some Zhan catalysts is their recyclability. **Zhan Catalyst-1B** can be recovered by **simple precipitation or filtration** due to its solubility in solvents like dichloromethane and insolubility in alcohols like methanol [1].

Experimental Workflow for Handling

The diagram below outlines a general logical workflow for handling the catalyst, inferred from its known properties.



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Guidance for Finding Detailed Protocols

The search results could not provide explicit, step-by-step guides for air-free techniques like using Schlenk lines or gloveboxes with **Zhan Catalyst-1B**. Here is how you can find this critical information:

- **Consult Supplier Documentation:** The most reliable source for handling a specific product is often the manufacturer. Check the **Safety Data Sheet (SDS)** and any product information from chemical suppliers like Strem Chemicals, which lists **Zhan Catalyst-1B** in its catalog [1].
- **Review Foundational Literature:** For expert-level detail, seek out the original patent and research papers. The catalyst was first reported by Zheng-Yun J. Zhan, and the United States Patent Office filing is referenced in the search results [1].
- **Apply General Best Practices:** For now, you must apply **general standard practices for handling air-sensitive organometallic compounds**. This rigorously requires the use of an inert atmosphere (e.g., nitrogen or argon) via Schlenk lines or gloveboxes, and the use of anhydrous, oxygen-free solvents.

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References

1. - Wikipedia Zhan catalyst [en.wikipedia.org]
2. - Zhan Catalyst 1 B [samaterials.com]
3. - Zhan | C₃₃H₄₃Cl₂N₃O₃RuS Catalyst 1 B [chemspider.com]

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